

PF-04753299 spectrum activity against Gram-negative pathogens

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Compound Focus: PF-04753299

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Antibacterial Profile of PF-04753299

The table below summarizes the available quantitative data on the activity of PF-04753299 against Gram-negative pathogens.

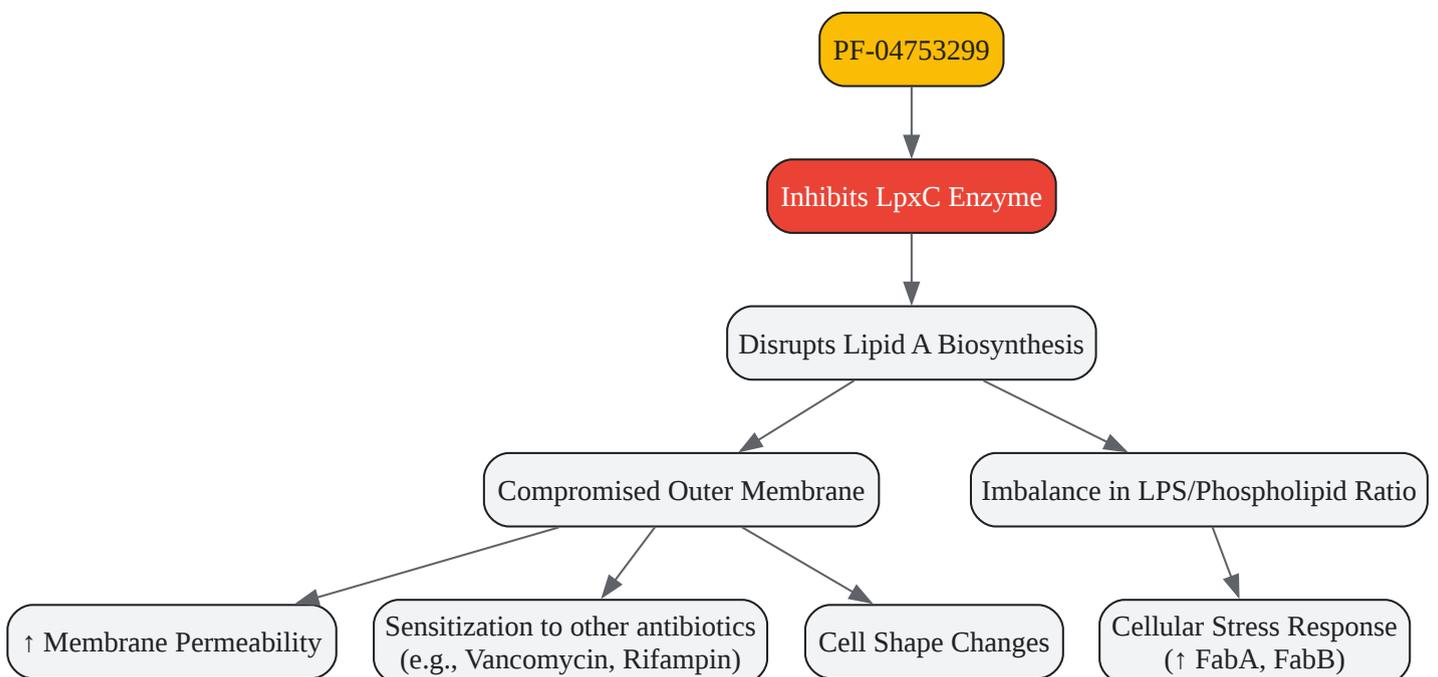
Bacterial Strain	Key Metric(s) (MIC)	Experimental Conditions / Notes	Source Citation
General Gram-negative bacteria	Potent antibacterial activity [1]	Described as a treatment for Gram-negative infections; specific MIC values for most pathogens not provided in results.	[1]
<i>Escherichia coli</i> W3110	MIC: 1 µg/mL [2]	Tested in M9 minimal medium.	[2]
<i>Escherichia coli</i> W3110 ΔtolC	MIC: ~0.125 µg/mL [2]	Efflux pump-deficient strain; demonstrates role of TolC in resistance.	[2]
<i>E. coli</i> LpxC Enzyme	IC ₅₀ : 1.37 nM [1]	In vitro enzyme inhibition assay.	[1]

Detailed Experimental Context

Understanding the experimental conditions is crucial for interpreting the data.

- **Methodology for MIC Determination:** The Minimal Inhibitory Concentration (MIC) for *E. coli* was determined using standard broth microdilution methods. Briefly, bacteria were grown in M9 minimal medium with serially diluted concentrations of **PF-04753299**. The MIC is defined as the lowest concentration that completely inhibits visible growth after a standard incubation period [2].
- **Mechanism of Action:** **PF-04753299** specifically inhibits the LpxC enzyme, which catalyzes the first committed step in the biosynthesis of lipid A, a critical component of lipopolysaccharide (LPS) in the outer membrane of Gram-negative bacteria [2] [1]. This mechanism is distinct from most common antibiotics.
- **Cellular Response:** Treatment of *E. coli* with a sublethal dose of **PF-04753299** leads to notable physiological changes, including alterations in cell shape and sensitization to other antibiotics like rifampin and vancomycin, which normally cannot penetrate the outer membrane effectively [2]. Proteomic studies show that LpxC inhibition also triggers an upregulation of proteins involved in fatty acid biosynthesis (FabA, FabB), indicating a complex cellular stress response [2].

The following diagram illustrates the mechanism of action of LpxC inhibitors like **PF-04753299** and the subsequent bacterial response.



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Comparison with Other LpxC Inhibitors

When compared to other LpxC inhibitors, **PF-04753299** shows a distinct potency profile. The table below compares it with other inhibitors based on data from *E. coli*.

LpxC Inhibitor	Chemical Class	MIC vs <i>E. coli</i> W3110	Relative Potency Notes
PF-04753299	Methyl sulfone [2]	1 µg/mL [2]	Less potent than CHIR-090 in this strain.
CHIR-090	N-aroyl-L-threonine [2]	0.2 µg/mL [2]	One of the most potent inhibitors studied.
L-161,240	Aryl-oxazoline [2]	0.2 µg/mL [2]	Potency equal to CHIR-090.
PF-05081090	Methyl sulfone [2]	0.2 µg/mL [2]	Structurally similar to PF-04753299 but more potent.
BB-78485	Sulfonamide [2]	5 µg/mL [2]	Least potent of the five inhibitors compared.

A deep mutational scanning study also suggested that the frequency of resistance-conferring mutations in LpxC can vary depending on the specific inhibitor, which can be used to rank lead compounds for further development [3].

Knowledge Gaps and Further Research

The current publicly available scientific literature provides a solid foundation for understanding **PF-04753299**'s activity against *E. coli*. However, a comprehensive comparison guide requires data that appears to be absent from these sources:

- **Spectrum Data:** There is a lack of specific MIC data for other high-priority Gram-negative pathogens such as *Pseudomonas aeruginosa*, *Klebsiella pneumoniae*, or *Acinetobacter baumannii*.

- **In Vivo Efficacy:** The search results do not contain information on animal model studies or pharmacokinetic/pharmacodynamic (PK/PD) properties.
- **Direct Head-to-Head Comparisons:** While some potency comparisons exist, broader comparisons of cytotoxicity, therapeutic index, and solubility are not available in these particular articles.

To complete your comparison guide, you may need to search for specialized antimicrobial databases or proprietary data from pharmaceutical companies that have developed LpxC inhibitors.

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References

1. PF-04753299 | PF-4753299 | LpxC inhibitor | Axon 1939 [axonmedchem.com]
2. Common and varied molecular responses of Escherichia coli ... [pmc.ncbi.nlm.nih.gov]
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